

Confirming YL-109 Target Engagement In Vivo: A Comparative Guide

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Compound of Interest

Compound Name: YL-109

Cat. No.: B1684375

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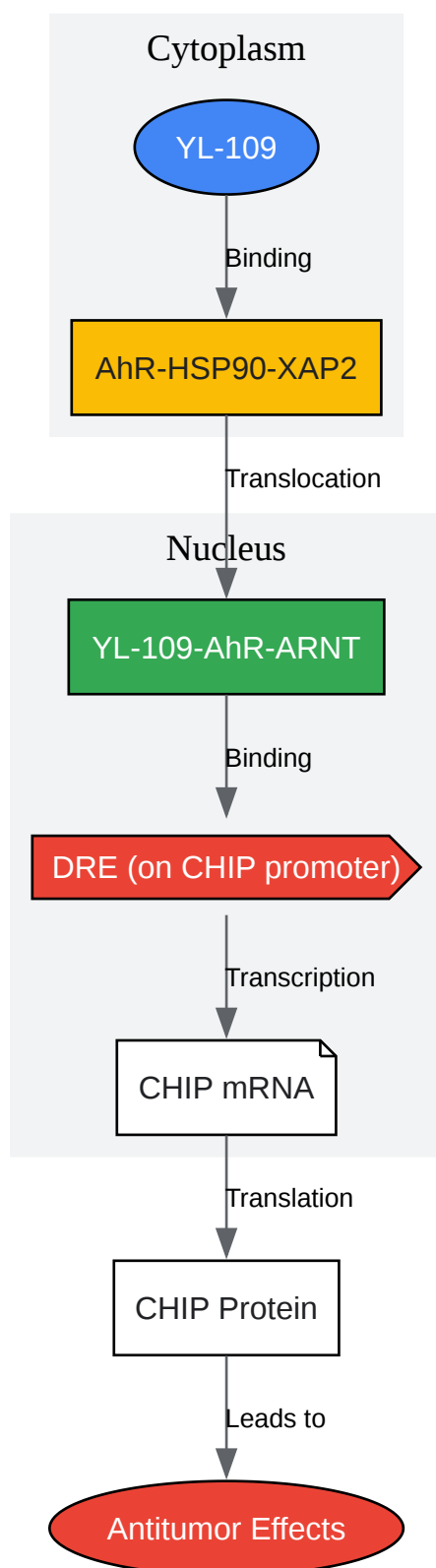
For Researchers, Scientists, and Drug Development Professionals

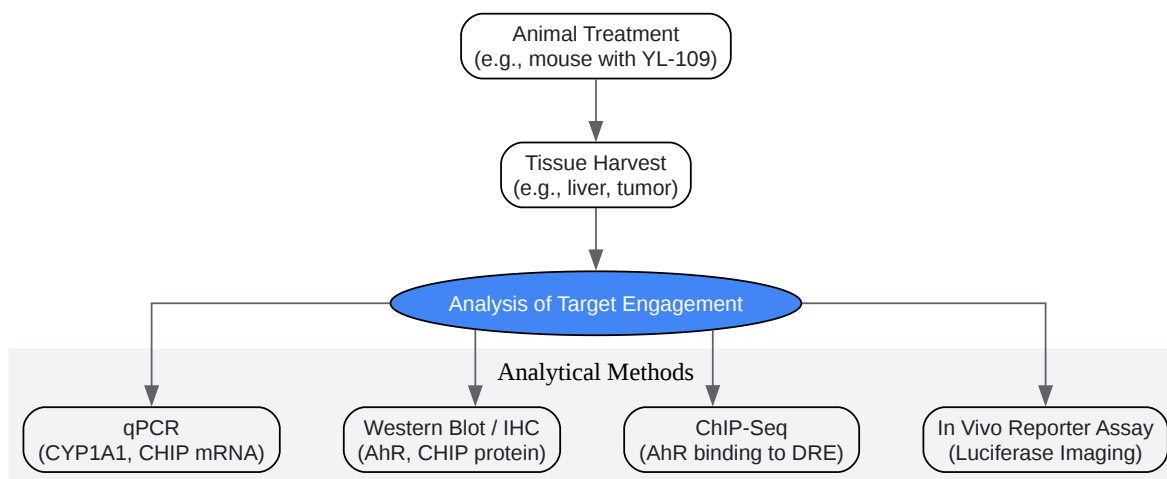
This guide provides a comprehensive comparison of methods to confirm the in vivo target engagement of **YL-109**, an antitumor agent that induces the expression of the E3 ubiquitin ligase CHIP (Carboxyl terminus of Hsp70-interacting protein) through the activation of the Aryl Hydrocarbon Receptor (AhR) signaling pathway.^[1] Understanding and quantifying the direct interaction of **YL-109** with its target, AhR, and the subsequent downstream effects in a living organism is crucial for its preclinical and clinical development.

This document outlines key experimental approaches, provides detailed methodologies, and compares **YL-109** with other known AhR modulators, supported by experimental data.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the **YL-109** signaling pathway and a general workflow for confirming in vivo target engagement.





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References

- 1. researchgate.net [researchgate.net]
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